

Quantitative Analysis of Inositols Using Trimethylsilyl Derivatization: Application Notes and Protocols

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Compound of Interest

Compound Name: Trimethylsilyl-meso-inositol

Cat. No.: B078846

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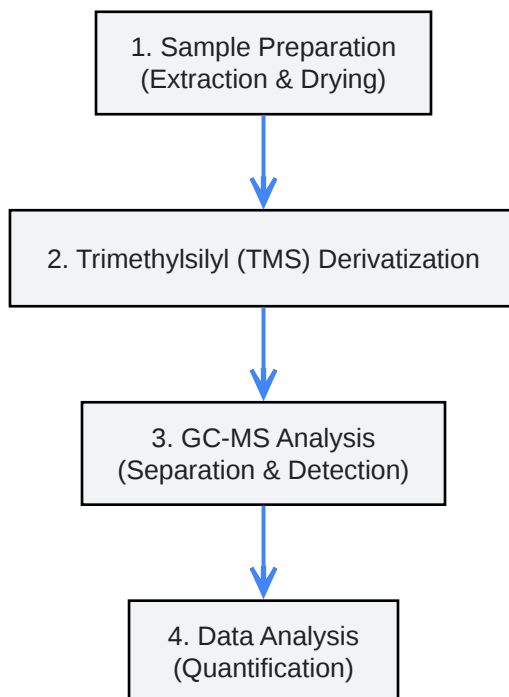
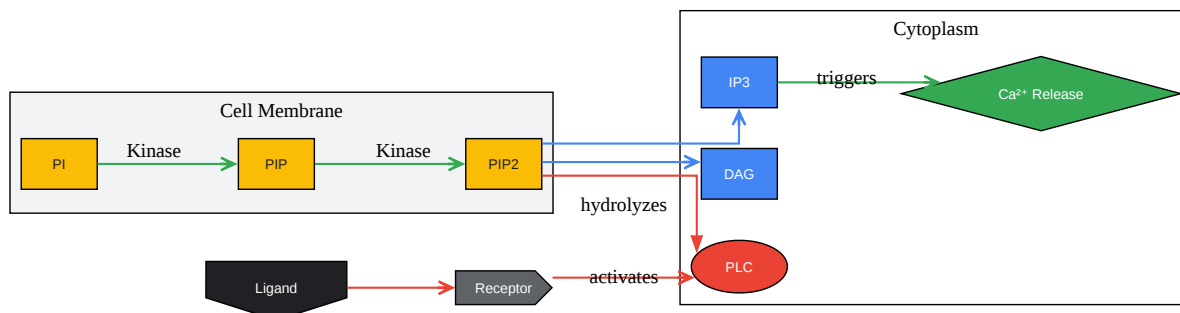
For Researchers, Scientists, and Drug Development Professionals

Introduction

Inositols, a group of cyclic polyols, are fundamental components of cellular signaling pathways, acting as precursors for second messengers like inositol phosphates. Their quantification in biological matrices is crucial for understanding various physiological and pathological processes, making them significant targets in drug development and clinical research. This document provides a detailed guide for the quantitative analysis of inositols, focusing on the robust and widely used method of trimethylsilyl (TMS) derivatization followed by gas chromatography-mass spectrometry (GC-MS). This derivatization technique increases the volatility of the polar inositol molecules, enabling their separation and detection by GC-MS.

Signaling Pathway Involving Inositols

Inositol is a key player in the phosphoinositide signaling pathway. The phosphorylation of phosphatidylinositol (PI) at the cell membrane generates various phosphoinositides, including phosphatidylinositol 4,5-bisphosphate (PIP₂). Upon stimulation by certain hormones or growth factors, phospholipase C (PLC) hydrolyzes PIP₂ to produce two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses into the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of calcium ions (Ca²⁺), which in turn activates various cellular responses.



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